

Application Note: High-Efficiency Extraction of Enoxacin from Human Plasma via Protein Precipitation

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Compound of Interest

Compound Name: Enoxacin-d8 (hydrochloride)

Cat. No.: B12411571

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Introduction & Scope

Enoxacin is a broad-spectrum fluoroquinolone antibiotic used to treat urinary tract infections and gonorrhea.[1] In drug development and Therapeutic Drug Monitoring (TDM), accurate quantification of Enoxacin in human plasma is critical for establishing pharmacokinetic (PK) profiles.

While Solid-Phase Extraction (SPE) offers high cleanliness, it is often cost-prohibitive and time-consuming for high-throughput clinical trials. Protein Precipitation (PPT) is the preferred alternative due to its speed and simplicity. However, Enoxacin's zwitterionic nature (containing both an acidic carboxyl group and a basic piperazinyl group) presents solubility challenges that can lead to poor recovery if pH is not controlled.

This guide details a High-Efficiency Protein Precipitation Protocol optimized for Enoxacin using Enoxacin-d8 as the internal standard. The method utilizes an acidified organic solvent system to ensure complete protein removal while maintaining analyte solubility, preventing the common "entrapment" of the drug in the protein pellet.

Chemical & Reagent Profile

Analyte Information

Property	Enoxacin	Enoxacin-d8 (Internal Standard)
CAS Number	74011-58-8	1329642-60-5
Formula	C ₁₅ H ₁₇ FN ₄ O ₃	C ₁₅ H ₉ D ₈ FN ₄ O ₃
Molecular Weight	320.32 g/mol	328.37 g/mol
pKa Values	~6.1 (Carboxyl), ~8.7 (Piperazine)	Similar to parent
Solubility	Soluble in dilute acid/base; poor in neutral water	Same as parent
Storage	-20°C (Protect from light)	-20°C (Protect from light)

Critical Reagents

- Precipitation Solvent: LC-MS Grade Acetonitrile (MeCN).
- Acidifier: Formic Acid (FA), LC-MS Grade. Note: Acidification is required to protonate the piperazine ring, enhancing solubility in the organic supernatant and preventing coprecipitation with proteins.
- Matrix: Drug-free Human Plasma (K2EDTA or Lithium Heparin).

Method Development Logic (The "Why")

Selection of Internal Standard (Enoxacin-d8)

Using a deuterated analog (Enoxacin-d8) is non-negotiable for robust LC-MS/MS analysis. It compensates for:

- Matrix Effects: Co-eluting phospholipids can suppress ionization. Enoxacin-d8 elutes at the same retention time, experiencing the exact same suppression, thus normalizing the signal.

- Recovery Losses: Any analyte lost during the precipitation or transfer steps is mirrored by the IS, correcting the final calculated concentration.

Solvent System: Acetonitrile vs. Methanol

Acetonitrile (MeCN) is chosen over Methanol (MeOH) because MeCN precipitates proteins more completely (forming a denser pellet) and extracts less lipids/phospholipids, resulting in a cleaner supernatant and reduced matrix effects in the mass spectrometer.

The Role of Acidification

Enoxacin can chelate with metal ions and bind non-specifically to plasma proteins. Adding 0.1% Formic Acid to the precipitation solvent lowers the pH, disrupting protein-drug binding and ensuring the drug remains in the liquid phase rather than crashing out with the protein pellet.

Experimental Protocol

Preparation of Stock & Working Solutions

- Stock Solutions (1.0 mg/mL): Dissolve Enoxacin and Enoxacin-d8 separately in Methanol + 0.1% Formic Acid.
- IS Working Solution (IS-WS): Dilute Enoxacin-d8 Stock to 500 ng/mL in Water:Methanol (50:50).
- Precipitation Reagent: Acetonitrile + 0.1% Formic Acid. Store at 4°C.[\[2\]](#)

Sample Preparation Workflow

This protocol uses a 1:4 Plasma:Solvent ratio to maximize protein removal.

Step 1: Aliquoting Transfer 50 μ L of plasma sample (or Calibrator/QC) into a 1.5 mL microcentrifuge tube or 96-well plate.

Step 2: Internal Standard Addition Add 10 μ L of IS Working Solution (500 ng/mL Enoxacin-d8) to every tube except the double blank. Crucial: Vortex gently for 10 seconds to equilibrate the IS with the plasma matrix.

Step 3: Protein Precipitation Add 200 μ L of cold Precipitation Reagent (MeCN + 0.1% FA).

Ratio Check: 50 μ L Plasma : 200 μ L Solvent = 1:4.

Step 4: Extraction Vortex vigorously for 1 minute (or shake at 1000 rpm on a plate shaker).

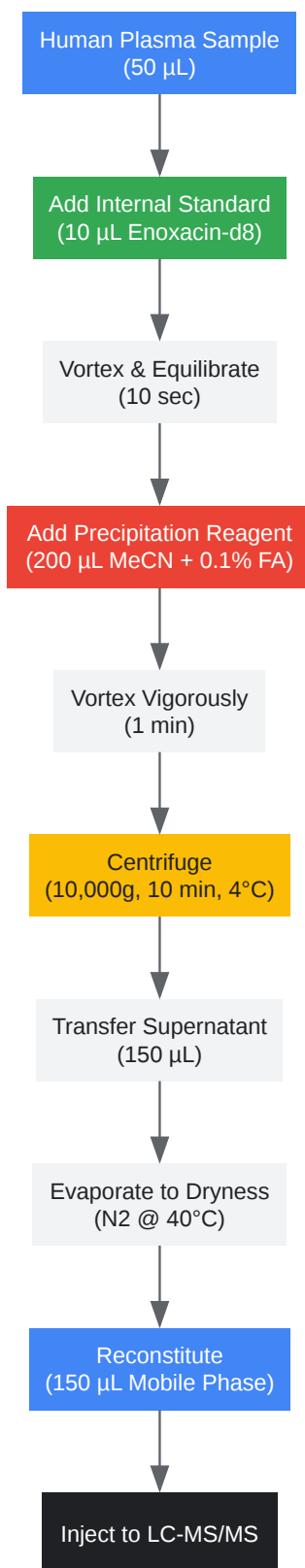
Why: Vigorous mixing ensures the organic solvent interacts with all plasma proteins immediately to prevent drug entrapment.

Step 5: Phase Separation Centrifuge at 10,000 x g for 10 minutes at 4°C. Result: A tight protein pellet at the bottom and a clear supernatant.

Step 6: Post-Treatment (Evaporation) Transfer 150 μ L of the supernatant to a clean tube/plate. Evaporate to dryness under a stream of Nitrogen at 40°C.

Step 7: Reconstitution Reconstitute the residue in 150 μ L of Mobile Phase A:B (90:10). Vortex for 1 minute and centrifuge briefly (2000 x g) to settle any particulates. Benefit: Reconstituting in high-aqueous solvent focuses the peak on the LC column, improving shape and sensitivity compared to injecting pure acetonitrile.

Visual Workflow (DOT Diagram)



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Caption: Step-by-step Protein Precipitation workflow for Enoxacin extraction.

LC-MS/MS Conditions (Guidance)

To validate the extraction, the following chromatographic conditions are recommended.

Parameter	Setting
Column	Waters Acquity UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.4 mL/min
Gradient	0-0.5 min: 5% B; 0.5-3.0 min: 5% -> 95% B; 3.0-4.0 min: 95% B
Ionization	ESI Positive Mode
MRM Transitions	Enoxacin: 321.1 $\rightarrow$ 277.1 (Quant), 321.1 $\rightarrow$ 303.1 (Qual)Enoxacin-d8: 329.1 $\rightarrow$ 285.1 (Quant)

Note: The transition 321 $\rightarrow$ 277 corresponds to the loss of the carboxyl group (CO₂), a common fragmentation pathway for fluoroquinolones.

Validation Parameters (Acceptance Criteria)

This method should be validated according to FDA/EMA Bioanalytical Method Validation guidelines.

- Linearity: $R^2 > 0.99$ over the range of 10 – 5000 ng/mL.
- Recovery: Compare the peak area of extracted samples to post-extraction spiked samples. Target > 85%.
- Matrix Effect: Compare post-extraction spiked samples to neat solution standards. Target 85-115%.

- Self-Validating Step: If the Enoxacin-d8 IS response varies by >20% between samples, it indicates significant matrix suppression, requiring further dilution or improved chromatography.
- Precision & Accuracy: CV% < 15% for QC samples (Low, Mid, High).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Recovery	Drug trapped in protein pellet.	Ensure 0.1% Formic Acid is in the MeCN. Increase vortex time.
Poor Peak Shape	Solvent mismatch.	Ensure evaporation step is complete. Reconstitute in low % organic (e.g., 10% MeCN).
High Backpressure	Particulates in injection.	Filter reconstituted sample (0.2 µm) or centrifuge at high speed before injection.
Carryover	Adsorption to needle.	Use a needle wash solution containing 50:50 MeOH:Water + 0.5% Formic Acid.

References

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[Link](#)

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